

Application Notes and Protocols for BocNH-PEG2-CH2COONHS

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Compound of Interest

Compound Name: BocNH-PEG2-CH2COONHS

CAS No.: 1356229-07-6

Cat. No.: B15548237

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines for the storage, handling, and utilization of **BocNH-PEG2-CH2COONHS**, a heterobifunctional crosslinker commonly employed in bioconjugation, drug delivery, and the development of therapeutics such as antibody-drug conjugates (ADCs) and proteolysis-targeting chimeras (PROTACs).

Product Information and Storage

BocNH-PEG2-CH2COONHS is a PEGylated crosslinker featuring a Boc-protected amine and an N-hydroxysuccinimide (NHS) ester. The polyethylene glycol (PEG) spacer enhances solubility in aqueous solutions, a beneficial characteristic for biological applications. The NHS ester facilitates covalent bond formation with primary amines, while the Boc protecting group can be removed under acidic conditions to reveal a primary amine for subsequent conjugation steps.

Table 1: Physical and Chemical Properties

Property	Value
Molecular Formula	C15H24N2O8
Molecular Weight	360.36 g/mol
Appearance	White to off-white solid or viscous liquid
Solubility	Soluble in DMSO, DMF, and other common organic solvents

Table 2: Recommended Storage Conditions

Condition	Temperature	Duration	Notes
Long-term Storage	-20°C	Up to 1 year	Store in a desiccated environment to prevent hydrolysis.
Short-term Storage	4°C	Up to 1 month	Keep desiccated.
In Solution (Anhydrous Solvent)	-20°C or -80°C	Up to 1 month	Prepare fresh and use promptly. Avoid repeated freeze-thaw cycles.

Handling Guidelines:

- **Moisture Sensitivity:** NHS esters are highly susceptible to hydrolysis. Always allow the reagent to warm to room temperature before opening the container to prevent moisture condensation.^[1]
- **Solvent Preparation:** For initial dissolution, use a high-quality, anhydrous organic solvent such as dimethylformamide (DMF) or dimethyl sulfoxide (DMSO).^{[2][3]} Do not prepare aqueous stock solutions for storage as the NHS ester will rapidly hydrolyze.^[1]
- **Safety Precautions:** To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated. Standard laboratory safety

practices, including the use of personal protective equipment (gloves, eye protection), are recommended. In case of contact, wash the affected area with soap and water.

Experimental Protocols

Protocol 1: General Procedure for Conjugation to Primary Amines

This protocol outlines the fundamental steps for reacting **BocNH-PEG2-CH2COONHS** with a primary amine-containing molecule, such as a protein, peptide, or amine-modified oligonucleotide.

Materials:

- **BocNH-PEG2-CH2COONHS**
- Amine-containing molecule (e.g., protein)
- Anhydrous DMSO or DMF
- Reaction Buffer: Amine-free buffer with a pH of 7.2-8.5 (e.g., 0.1 M phosphate buffer, 0.1 M sodium bicarbonate buffer, or 0.1 M borate buffer).^[2] Avoid buffers containing primary amines like Tris or glycine, as they will compete with the target molecule for reaction with the NHS ester.^[2]^[3]
- Quenching Buffer: 1 M Tris-HCl, pH 8.0 or 1 M glycine, pH 8.0
- Purification system (e.g., size-exclusion chromatography, dialysis)

Procedure:

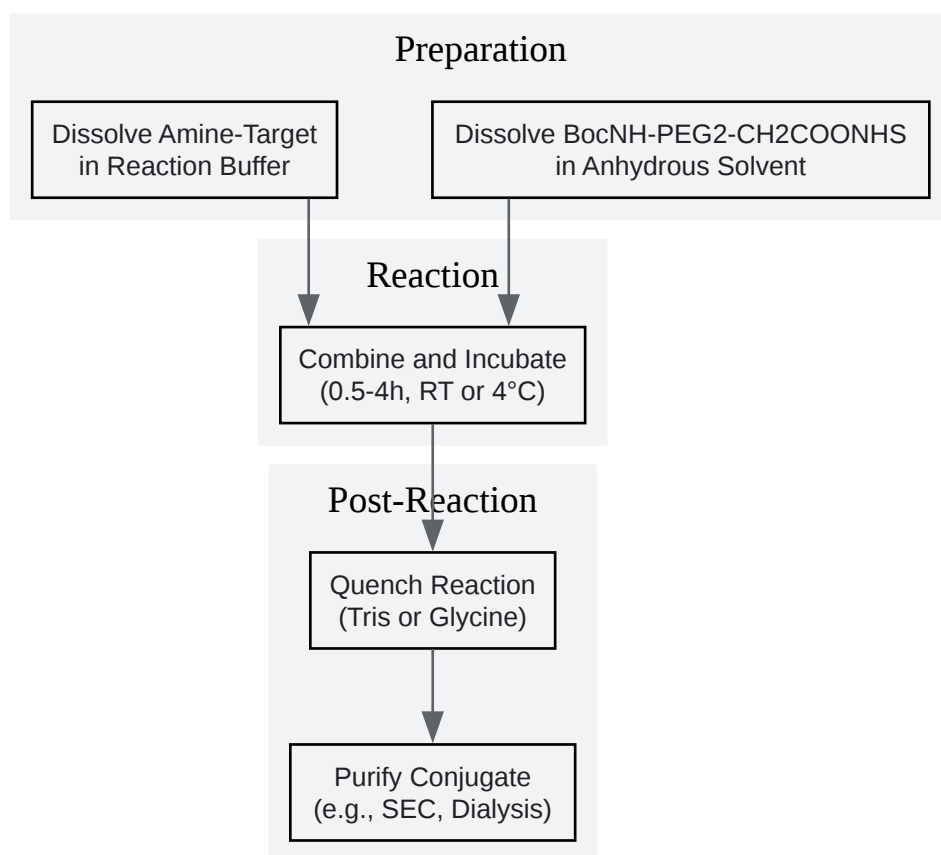
- Prepare the Amine-Containing Molecule: Dissolve the amine-containing molecule in the Reaction Buffer to a desired concentration (typically 1-10 mg/mL for proteins).
- Prepare the NHS Ester Solution: Immediately before use, dissolve **BocNH-PEG2-CH2COONHS** in anhydrous DMSO or DMF to create a concentrated stock solution (e.g., 10 mM).

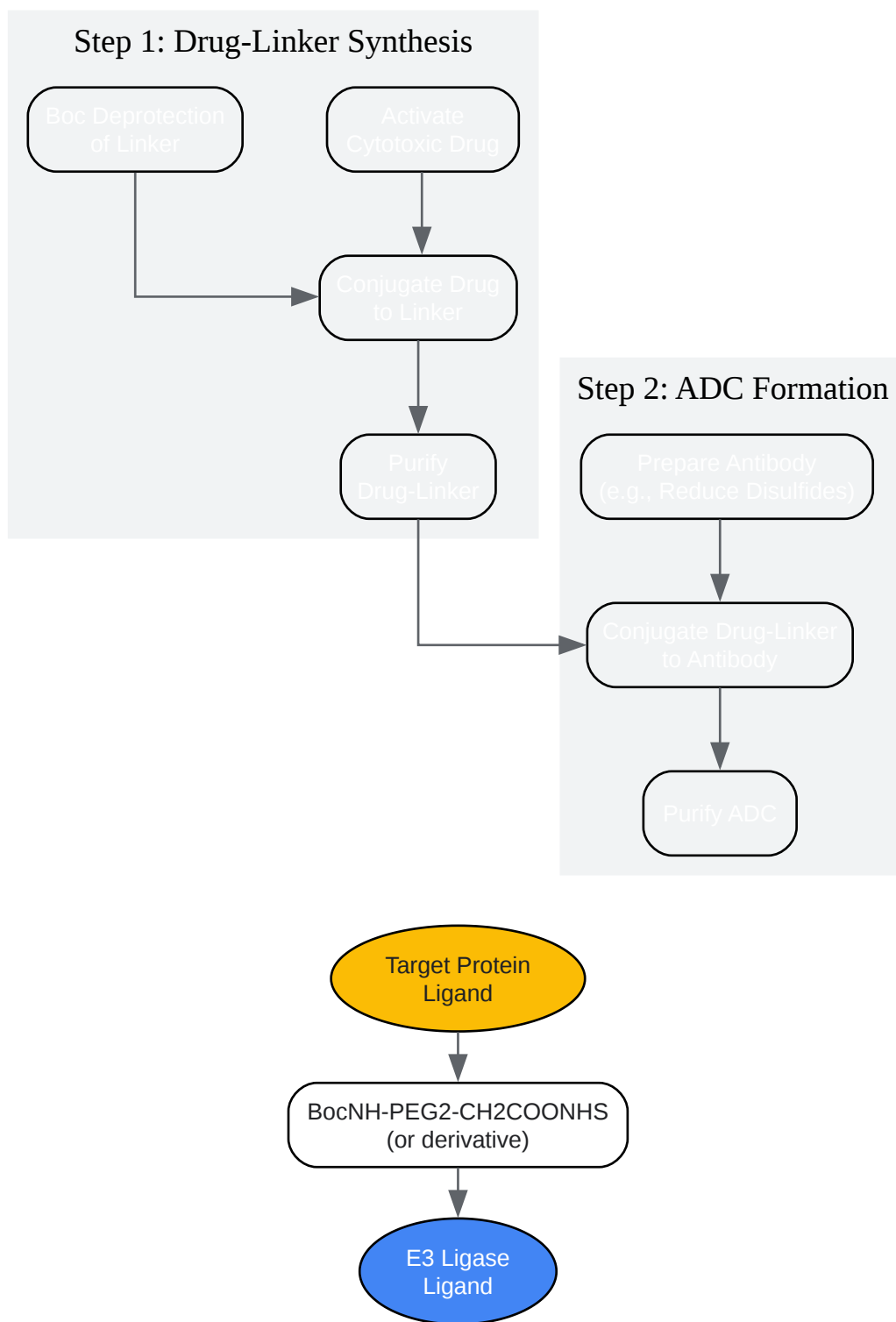
- **Reaction:** Add a calculated molar excess of the **BocNH-PEG2-CH2COONHS** solution to the solution of the amine-containing molecule. The optimal molar excess depends on the specific application and the number of available primary amines on the target molecule, but a 10- to 50-fold molar excess is a common starting point.
- **Incubation:** Incubate the reaction mixture for 30 minutes to 4 hours at room temperature, or for 2 to 4 hours at 4°C.[\[2\]](#) Gentle mixing during incubation is recommended.
- **Quenching:** Stop the reaction by adding the Quenching Buffer to a final concentration of 20-50 mM. Incubate for an additional 15-30 minutes at room temperature to ensure all unreacted NHS ester is hydrolyzed or has reacted with the quenching agent.[\[2\]](#)
- **Purification:** Remove excess reagent and byproducts by a suitable method such as size-exclusion chromatography (e.g., a desalting column) or dialysis against an appropriate buffer (e.g., PBS).

Table 3: Typical Reaction Parameters for NHS Ester Conjugation

Parameter	Recommended Range
pH	7.2 - 8.5 [2]
Temperature	4°C - 25°C [4]
Reaction Time	0.5 - 4 hours [2]
Molar Excess of NHS Ester	10 - 50 fold
Quenching Agent	Tris or Glycine [2]

Diagram 1: General Workflow for NHS Ester Conjugation





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